

Technical Guide to the Safety Data Sheet for Nitrobenzene-d5

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Compound of Interest

Compound Name: Nitrobenzene-d5

Cat. No.: B032914

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **Nitrobenzene-d5**, compiled from various safety data sheets and toxicological profiles. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clarity, detail, and practical application of safety protocols.

Chemical Identification and Properties

Nitrobenzene-d5 is the deuterated analog of nitrobenzene, where the five hydrogen atoms on the benzene ring have been replaced with deuterium. It is primarily used in laboratory and analytical settings, including as a standard for environmental analysis and as an NMR solvent. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Nitrobenzene-d5**.

Property	Value	Source(s)
CAS Number	4165-60-0	[1][4][5]
Molecular Formula	C ₆ D ₅ NO ₂	[1][5][6]
Molar Mass	128.14 g/mol	[1][2]
Appearance	Light yellow, oily liquid	[6]
Odor	Bitter almonds	[6][7]
Melting Point/Freezing Point	5.26 - 6 °C	[1][6]
Boiling Point	211 °C at 1,013 hPa	[1][6]
Flash Point	87 - 88 °C (closed cup)	[1][5][6]
Auto-ignition Temperature	480 - 496 °C	[1][6]
Vapor Pressure	20 Pa at 20 °C	[1]
Density	1.25 g/cm ³ at 25 °C	[1]
Water Solubility	1.9 g/L at 20 °C	[1]
Partition Coefficient (n-octanol/water)	log KOW = 1.86	[1]
Refractive Index	1.55 (20 °C)	[1]

Hazard Identification and Classification

Nitrobenzene-d5 is classified as a hazardous substance with significant health risks. The following table outlines its GHS hazard classifications.

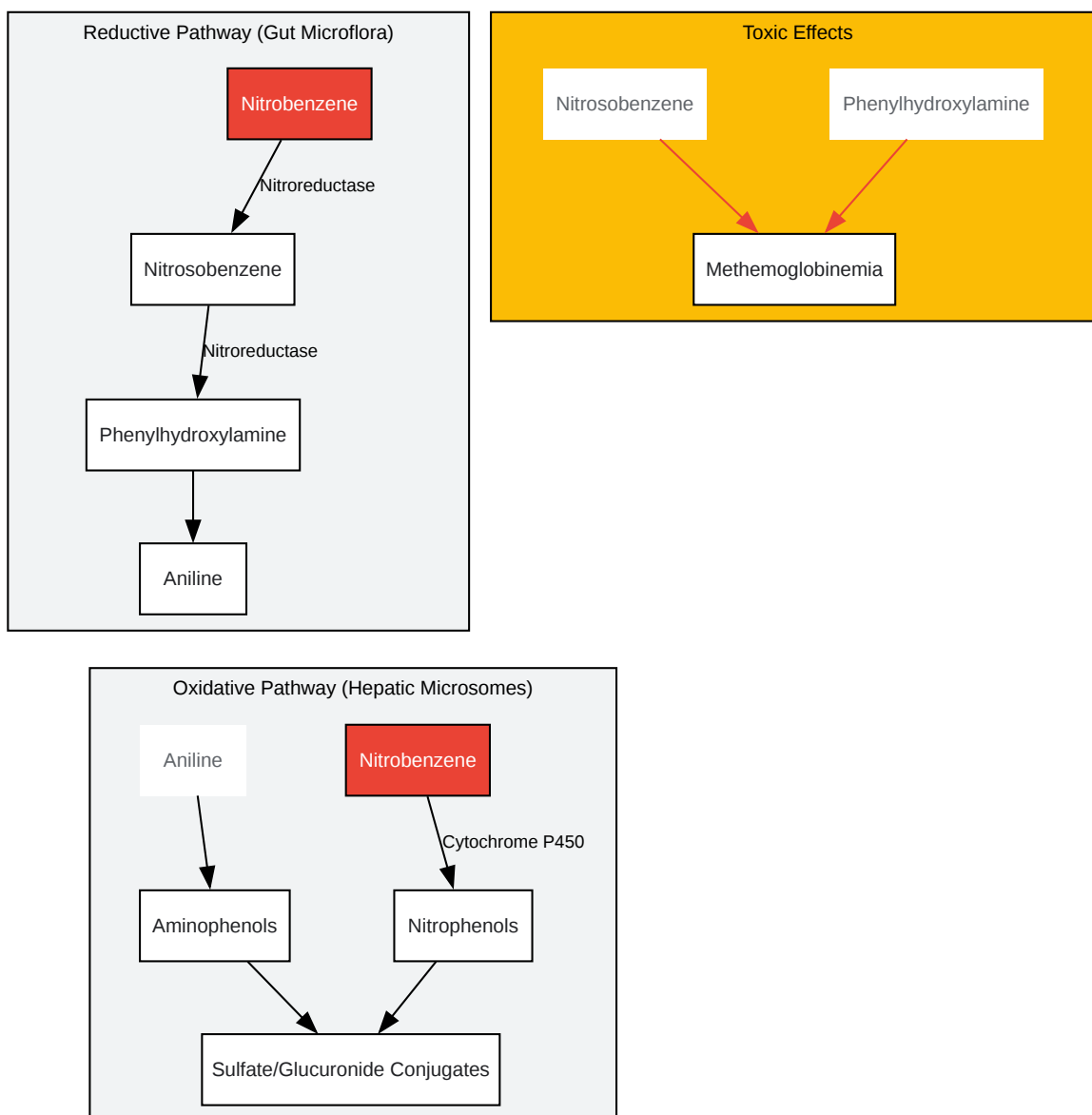
Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity (Oral)	3 / 4	H301/H302: Toxic/Harmful if swallowed	[1][8][9]
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin	[1][8][9]
Acute Toxicity (Inhalation)	2 / 3	H330/H331: Fatal/Toxic if inhaled	[1][8][9]
Carcinogenicity	2	H351: Suspected of causing cancer	[1][8][9]
Reproductive Toxicity	1B / 2	H360F/H361: May damage fertility	[1][8][10]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure	[1][9][10]
Flammable Liquid	4	H227: Combustible liquid	[1][9]
Hazardous to the Aquatic Environment (Chronic)	2 / 3	H411/H412: Toxic/Harmful to aquatic life with long lasting effects	[6][9][10]

Toxicological Information

The toxicity of nitrobenzene and its deuterated form is well-documented. It is readily absorbed through inhalation, dermal contact, and ingestion.[4] The primary toxic effect is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.[4]

Metabolic Pathway of Nitrobenzene

The toxicity of nitrobenzene is primarily due to its metabolic products. The metabolism proceeds via two main pathways: reductive and oxidative. The reductive pathway, largely carried out by gut microflora, is considered the more toxicologically significant route, leading to the formation of intermediates that cause methemoglobinemia.[1]



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Metabolic pathways of nitrobenzene leading to toxicity.

Acute Toxicity Values

The following table summarizes the acute toxicity data for nitrobenzene, which is used as a surrogate for **Nitrobenzene-d5**.

Exposure Route	Species	Value	Source(s)
Oral (LD50)	Rat	349 - 600 mg/kg	[2][11][12]
Dermal (LD50)	Rat	2,100 mg/kg	[2]
Dermal (LD50)	Rabbit	760 mg/kg	[11]
Inhalation (LC50)	Rat	556 ppm (4 h)	[2]

Experimental Protocols for Toxicity Testing

The acute toxicity values cited are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

OECD Guideline 401: Acute Oral Toxicity

This guideline details the procedure for determining the median lethal dose (LD50) following a single oral administration.[1]

- Principle: A substance is administered orally in graded doses to several groups of experimental animals, with one dose level per group. Observations of effects and mortality are made.[1]
- Test Animals: Typically, young adult rats are used.[1] Females should be nulliparous and non-pregnant.[1]
- Housing and Feeding: Animals are housed in controlled conditions (22 ± 3°C, 30-70% humidity, 12-hour light/dark cycle) with access to standard laboratory diet and drinking water. [1]

- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, body weight changes, and clinical signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea) for at least 14 days.[\[1\]](#)
 - A necropsy of all animals is performed at the end of the study to record any gross pathological changes.[\[1\]](#)
- Data Analysis: The LD50 is calculated statistically from the dose-response data.[\[1\]](#)

OECD Guideline 402: Acute Dermal Toxicity

This guideline describes the methodology for assessing acute toxicity from short-term dermal exposure.[\[7\]](#)[\[13\]](#)

- Principle: The test substance is applied to the skin of experimental animals in a stepwise procedure using fixed doses.[\[7\]](#)
- Test Animals: Young adult rats, rabbits, or guinea pigs can be used. The preferred species is the rat.[\[13\]](#)
- Procedure:
 - The fur is clipped from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over an area of at least 10% of the body surface. The area is covered with a porous gauze dressing for 24 hours.[\[14\]](#)
 - Animals are observed for signs of toxicity and mortality for at least 14 days.[\[7\]](#)
 - Body weights are recorded, and a gross necropsy is performed on all animals at the conclusion of the test.[\[7\]](#)

OECD Guideline 403: Acute Inhalation Toxicity

This guideline is used to determine the health hazards from short-term exposure to a substance via inhalation.[4][6]

- Principle: Animals are exposed to the test substance, which can be a gas, vapor, or aerosol, for a defined period (typically 4 hours) in an inhalation chamber.[5][6] Two main protocols exist: the traditional LC50 protocol and the Concentration x Time (C x t) protocol.[4]
- Test Animals: The preferred species is the rat.[15]
- Procedure:
 - Animals are placed in a dynamic airflow inhalation exposure system with a controlled atmosphere of the test substance.[6]
 - Exposure is typically for 4 hours.[6]
 - Following exposure, animals are observed for at least 14 days for mortality, clinical signs of toxicity, and changes in body weight.[5][6]
 - A gross necropsy is performed on all animals at the end of the observation period.[5]

First-Aid Measures

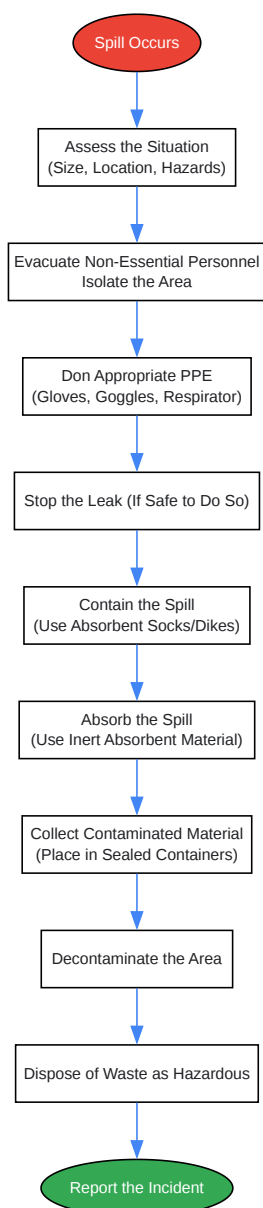
Immediate action is critical in the event of exposure to **Nitrobenzene-d5**.

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is irregular or stopped, provide artificial respiration. Seek immediate medical attention.	[1] [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.	[1] [4]
Eye Contact	Immediately flush eyes with plenty of clean, fresh water for at least 10-15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [4]
Ingestion	Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. Seek immediate medical attention.	[1] [4]

Accidental Release and Firefighting Measures

Accidental Release Response Workflow

A systematic approach is necessary to manage a spill of **Nitrobenzene-d5** safely.



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Workflow for responding to an accidental release of **Nitrobenzene-d5**.

Firefighting Measures

Nitrobenzene-d5 is a combustible liquid.[1][9]

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[\[1\]](#)[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water jet.
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[\[1\]](#) Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[5\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[4\]](#)[\[5\]](#)

Handling, Storage, and Exposure Controls

Safe Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or mist.[\[5\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in work areas.[\[1\]](#)[\[4\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[13\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)[\[13\]](#)
- Protect from sunlight and moisture.[\[1\]](#)[\[4\]](#)[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[6\]](#)[\[7\]](#)

Exposure Controls

The following table provides occupational exposure limits for nitrobenzene.

Jurisdiction	Limit	Value	Source(s)
OSHA (PEL)	TWA	1 ppm (5 mg/m ³) [skin]	[16]
ACGIH (TLV)	TWA	1 ppm [skin]	[16]
NIOSH (REL)	TWA	1 ppm (5 mg/m ³) [skin]	[16]

- Engineering Controls: Use local exhaust ventilation or a fume hood to control airborne concentrations.[\[5\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., tested to EN 374) and protective clothing.[\[1\]](#)[\[6\]](#)
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)[\[6\]](#)

This guide is intended to provide a detailed summary of the safety information for **Nitrobenzene-d5**. It is not a substitute for the full Safety Data Sheet provided by the supplier. Always refer to the original SDS for complete and up-to-date information before handling this chemical.

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